

Essential Safety and Operational Guide for Handling UNC 1215

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Compound of Interest

Compound Name: *UNC 1215*

Cat. No.: *B1191890*

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This document provides immediate safety, handling, and disposal protocols for **UNC 1215**, a potent and selective chemical probe for the L3MBTL3 methyllysine reader domain.^{[1][2][3]} Adherence to these guidelines is critical for ensuring the safety of laboratory personnel and the integrity of research outcomes.

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **UNC 1215** to minimize exposure risks. The minimum required PPE includes:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat, long pants, and fully enclosed shoes.^[4]

It is the responsibility of the Principal Investigator to ensure that all laboratory staff are trained in the proper selection and use of PPE.^[4]

Handling and Storage

UNC 1215 should be handled in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.[5]

Parameter	Guideline	Source
Storage Temperature	Store solid form at or below -20°C.	[6][7]
Moisture	Protect from moisture as the compound is hygroscopic.	[6][7]
Solution Storage	Store aqueous solutions in aliquots at -80°C for up to one month.	[6][7]
Stability	The solid form is stable for at least 12 months from the date of receipt when stored as directed.	[7]

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure	Source
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	[5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.	[5]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.	[5]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[5]

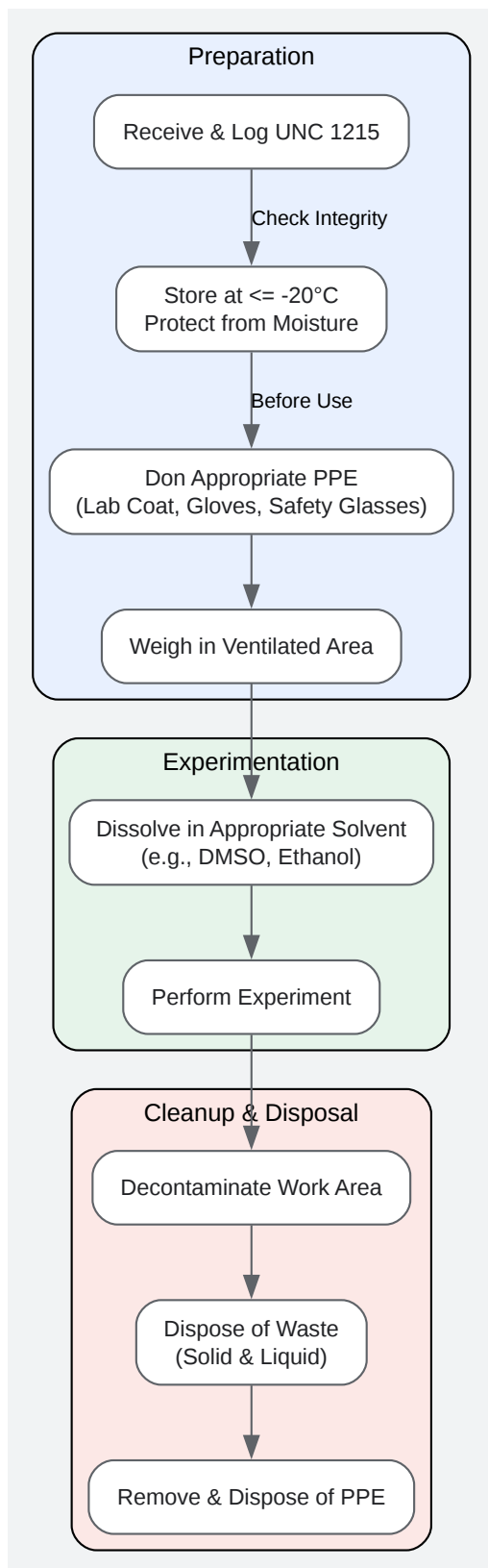
Accidental Release and Disposal

In case of a spill, prevent further leakage if it is safe to do so. Avoid dust formation and breathing vapors, mist, or gas.[5]

- Containment: Collect the spillage and arrange for disposal. Do not let the chemical enter drains.[5]
- Disposal: Dispose of **UNC 1215** and any contaminated materials in accordance with local, state, and federal regulations.

Experimental Workflow for Handling UNC 1215

The following diagram outlines the standard operational workflow for handling **UNC 1215** from receipt to disposal.



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Workflow for safe handling of **UNC 1215**.

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